

# Technical Guide: 2-vinyl-4,5-dihydrooxazole (CAS 13670-33-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,5-Dihydrooxazole, 2-vinyl-

Cat. No.: B080637

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

2-vinyl-4,5-dihydrooxazole, also known as 2-vinyl-2-oxazoline, is a heterocyclic compound with the CAS number 13670-33-2.<sup>[1]</sup> Its structure, featuring a vinyl group attached to a dihydrooxazole ring, makes it a valuable building block in organic synthesis and polymer chemistry. The dihydrooxazole moiety is present in various biologically active molecules, suggesting potential applications in drug discovery and development. This guide provides a comprehensive overview of the available technical data, synthetic approaches, reactivity, and potential biological significance of this compound.

## Physicochemical and Spectroscopic Data

Quantitative data for 2-vinyl-4,5-dihydrooxazole is primarily based on computational models, with limited experimentally determined values available in public literature.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO	PubChem[2]
Molecular Weight	97.12 g/mol	PubChem[2]
IUPAC Name	2-ethenyl-4,5-dihydro-1,3-oxazole	PubChem[2]
Canonical SMILES	C=CC1=NCCO1	PubChem[2]
InChI Key	BQBSIHIZDSHADD-UHFFFAOYSA-N	PubChem[2]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Calculated LogP	0.4	

Table 2: Spectroscopic Data

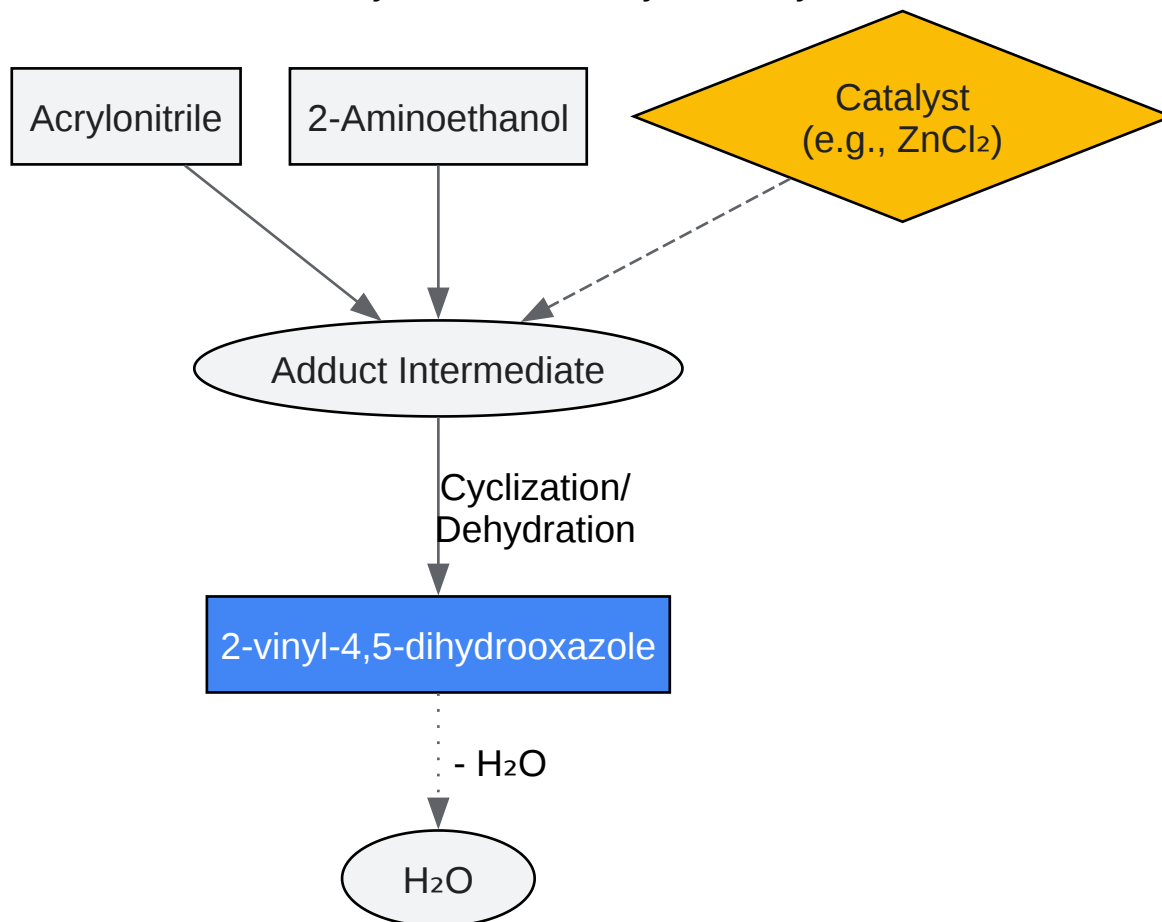
Spectroscopy	Data Highlights	Source
<sup>1</sup> H-NMR	Expected signals for vinyl protons ( $\delta$ 5.0-6.5 ppm) and dihydrooxazole ring protons ( $\delta$ 3.5-4.5 ppm). Specific experimental data is not readily available.	General NMR knowledge
<sup>13</sup> C-NMR	Expected signals for vinyl carbons ( $\delta$ 110-140 ppm) and dihydrooxazole ring carbons ( $\delta$ 50-70 ppm), as well as the imine carbon ( $\delta$ ~165 ppm).	General NMR knowledge
Infrared (IR)	Expected characteristic peaks for C=C stretching (vinyl) around 1640 cm <sup>-1</sup> , C=N stretching (imine) around 1650-1680 cm <sup>-1</sup> , and C-O stretching around 1000-1300 cm <sup>-1</sup> .	General IR knowledge
Mass Spec (GC-MS)	Molecular ion peak (M <sup>+</sup> ) expected at m/z = 97. Fragmentation pattern would likely involve loss of the vinyl group.	PubChem[2]

## Synthesis and Reactivity

### Synthetic Approaches

While a specific, detailed experimental protocol for the synthesis of 2-vinyl-4,5-dihydrooxazole is not widely published, a general and plausible method involves the cyclization of a suitable precursor. One common method for synthesizing 2-substituted-4,5-dihydrooxazoles is the reaction of a nitrile with an aminoalcohol, often promoted by a catalyst. For 2-vinyl-4,5-dihydrooxazole, this would involve the reaction of acrylonitrile with 2-aminoethanol.

## Plausible Synthesis of 2-vinyl-4,5-dihydrooxazole

[Click to download full resolution via product page](#)

Caption: Plausible synthetic route to 2-vinyl-4,5-dihydrooxazole.

## Reactivity

The reactivity of 2-vinyl-4,5-dihydrooxazole is characterized by the functionalities of the vinyl group and the dihydrooxazole ring.

- Polymerization: The vinyl group can undergo radical or cationic polymerization to form poly(2-vinyl-4,5-dihydrooxazole). This polymer would feature pendant dihydrooxazole rings, which could be further functionalized. Poly(2-isopropenyl-2-oxazoline), a related polymer, has been explored for biomedical applications due to its biocompatibility and immunomodulatory properties.<sup>[3]</sup>

- **Reactions of the Dihydrooxazole Ring:** The dihydrooxazole ring can participate in various reactions. For instance, it can undergo acid-catalyzed hydrolysis to yield an N-(2-hydroxyethyl)amide. The nitrogen atom can also act as a nucleophile.

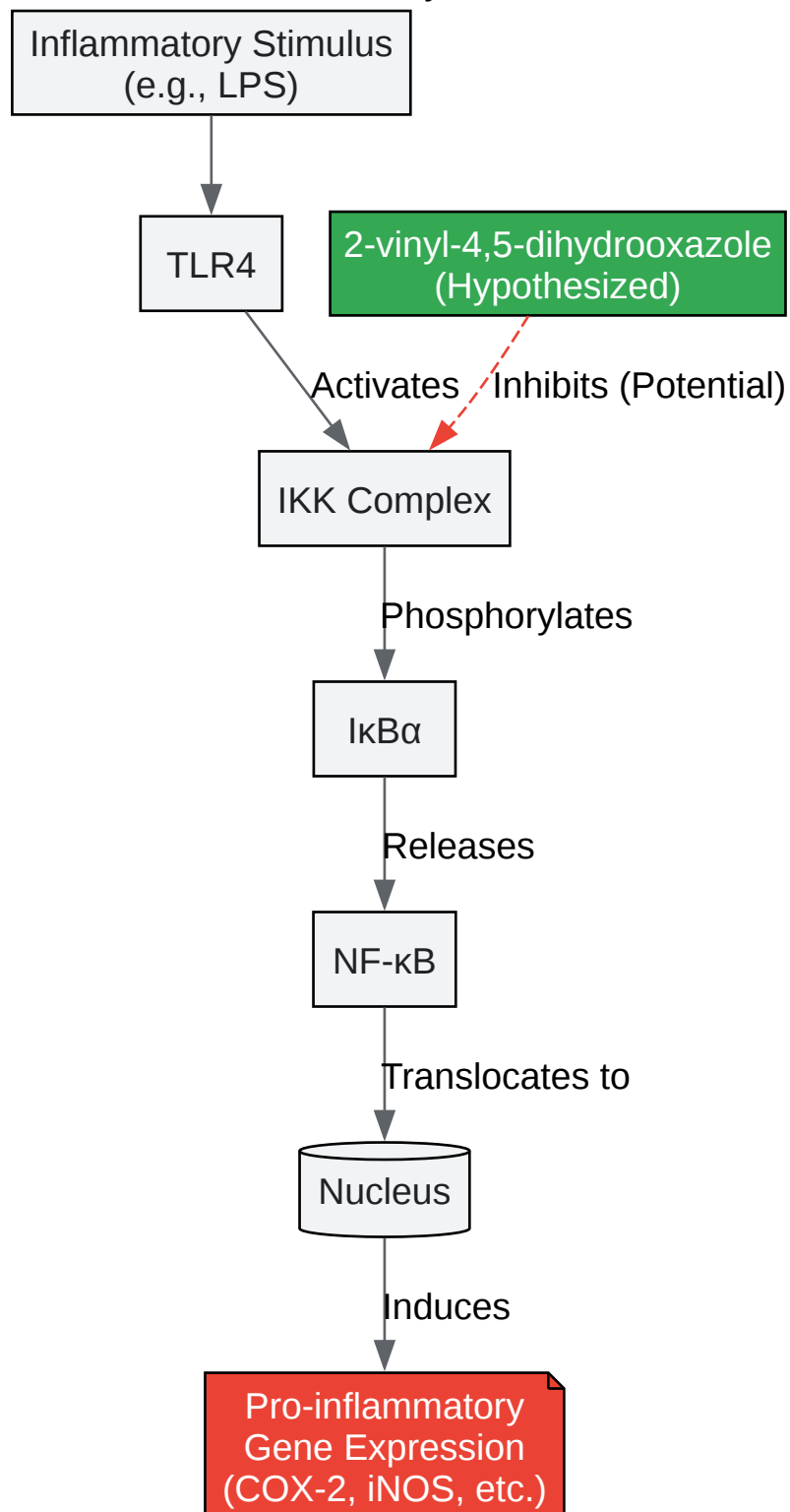
## Potential Applications in Drug Development

While there is limited research on the specific biological activities of 2-vinyl-4,5-dihydrooxazole, the broader class of oxazole and dihydrooxazole derivatives has shown promise in several therapeutic areas.

### Anti-inflammatory Activity

Several studies have demonstrated the anti-inflammatory properties of various oxazole and isoxazoline derivatives.<sup>[4][5][6][7]</sup> The proposed mechanisms often involve the inhibition of key inflammatory mediators. For instance, some isoxazoline derivatives have been shown to exhibit potent and selective inhibitory activity on cyclooxygenase-2 (COX-2).<sup>[5]</sup> Inhibition of the NF-κB signaling pathway is another potential mechanism by which small molecules can exert anti-inflammatory effects.

## Potential Anti-inflammatory Mechanism of Action

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 13670-33-2, 4,5-Dihydrooxazole, 2-vinyl- | lookchem [lookchem.com]
- 2. 4,5-Dihydrooxazole, 2-vinyl- | C<sub>5</sub>H<sub>7</sub>NO | CID 548911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. jddtonline.info [jddtonline.info]
- 5. Evaluation of anti-inflammatory activity and molecular docking study of new aza-bicyclic isoxazoline acylhydrazone derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: 2-vinyl-4,5-dihydrooxazole (CAS 13670-33-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080637#2-vinyl-4-5-dihydrooxazole-cas-number-13670-33-2]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)